

Personal protective equipment for handling TDI-11055

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Compound of Interest

Compound Name: TDI-11055

Cat. No.: B12363261

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Essential Safety and Handling Guide for TDI-11055

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **TDI-11055**. Adherence to these procedures is vital for ensuring laboratory safety and proper experimental conduct.

Personal Protective Equipment (PPE)

When handling **TDI-11055**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves (e.g., nitrile)
Body Protection	Impervious clothing (e.g., lab coat)
Respiratory Protection	Suitable respirator (use in a well-ventilated area or under a fume hood)

Data sourced from the **TDI-11055** Safety Data Sheet.[\[1\]](#)

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **TDI-11055** and ensuring a safe laboratory environment.

Handling:

- Avoid inhalation of dust or aerosols.[\[1\]](#)
- Prevent contact with eyes and skin.[\[1\]](#)
- All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)

Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- For short-term storage (less than 2 weeks), room temperature is acceptable.[\[1\]](#)
- Recommended long-term storage for the solid powder is -20°C for up to 12 months and 4°C for up to 6 months.[\[2\]](#)
- Solutions in solvent should be stored at -80°C for up to 6 months or -20°C for up to 6 months.[\[2\]](#)

Emergency Procedures: First Aid

In the event of accidental exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids with fingers. Remove contact lenses if present. Promptly seek medical attention. [1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention. [1]
Inhalation	Relocate the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. [1]
Ingestion	If swallowed, treat symptomatically. [1]

Disposal Plan

While the Safety Data Sheet for **TDI-11055** does not classify it as a hazardous substance, it is imperative to handle its disposal with care to prevent environmental contamination.

Disposal Guidelines:

- Prevent the product from entering drains, water courses, or the soil.[\[1\]](#)
- Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.
- Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

Experimental Protocol: In Vitro Cell Viability Assay

The following is a representative protocol for assessing the effect of **TDI-11055** on the viability of acute myeloid leukemia (AML) cell lines.

Methodology:

- Cell Seeding: Plate human leukemia cell lines (e.g., MV4;11) in 96-well plates at an appropriate density.
- Compound Treatment: Treat the cells with a serial dilution of **TDI-11055** or a vehicle control (e.g., DMSO).
- Incubation: Incubate the plates for a specified period (e.g., 8 days).
- Viability Assessment: Measure cell viability using a standard method, such as a resazurin-based assay or CellTiter-Glo.
- Data Analysis: Generate dose-response curves and calculate the half-maximal inhibitory concentration (IC50) to determine the potency of **TDI-11055**.

TDI-11055 Handling Workflow

The following diagram illustrates the standard operational workflow for handling **TDI-11055** in a laboratory setting.



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Caption: Standard workflow for handling **TDI-11055**.

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References

- 1. probechem.com [probechem.com]
- 2. TDI-11055 | ENL YEATS inhibitor | Probechem Biochemicals [probechem.com]
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